

An In-depth Technical Guide to the Safety and Handling of n-Methylhydrazinecarboxamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Methylhydrazinecarboxamide

Cat. No.: B1331183

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **n-Methylhydrazinecarboxamide** (CAS No. 17696-95-6), a versatile intermediate in organic synthesis with applications in the pharmaceutical and agrochemical industries.^{[1][2]} Due to its hydrazine functional group, this compound presents potential health risks and requires careful handling.^[1] This document outlines the known hazards, physical and chemical properties, handling procedures, and emergency protocols to ensure the safe use of **n-Methylhydrazinecarboxamide** in a laboratory setting.

Hazard Identification and Toxicological Profile

n-Methylhydrazinecarboxamide is an organic compound that may exhibit toxicity and pose health risks upon exposure.^[1] While specific toxicological data for this compound is limited, the known effects of related hydrazine derivatives provide a basis for assessing its potential hazards. Hydrazine compounds are known to have toxic effects on multiple organ systems, including the neurological, hepatic, hematological, pulmonary, and dermatological systems.^[3] ^[4]

Acute Effects:

- Inhalation: Inhalation of hydrazine derivatives can cause irritation to the respiratory system, potentially leading to coughing, sore throat, and shortness of breath.^[5] More severe exposures may result in pulmonary edema.^{[3][5]}

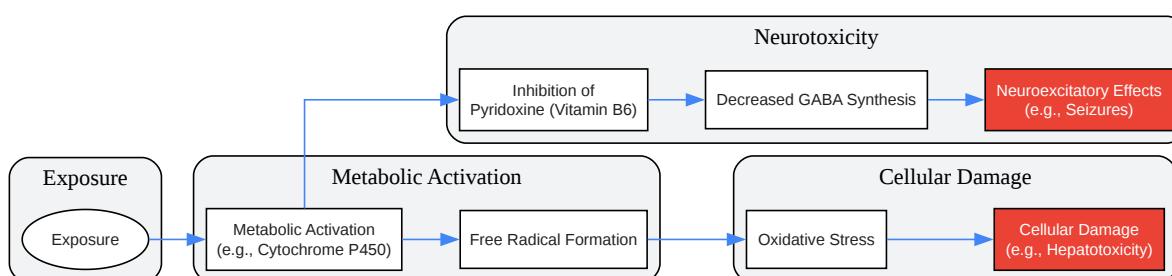
- Skin Contact: Direct contact can cause skin irritation and chemical burns.[4][5] Hydrazines can be rapidly absorbed through the skin.[5]
- Eye Contact: Contact with the eyes can cause serious irritation.
- Ingestion: Ingestion of hydrazine compounds can lead to nausea, vomiting, and potential damage to the liver and kidneys.[5]

Chronic Effects:

Prolonged or repeated exposure to hydrazine derivatives may lead to long-term health issues, including potential damage to the liver, kidneys, and central nervous system.[5]

Mechanism of Toxicity

The toxicity of hydrazine derivatives is linked to their metabolic activation, which can lead to the formation of free radicals and oxidative stress.[6] One of the primary mechanisms of neurotoxicity involves the disruption of the gamma-aminobutyric acid (GABA) and glutamate balance.[3] Hydrazine compounds can inhibit pyridoxine (vitamin B6), an essential cofactor for the synthesis of the inhibitory neurotransmitter GABA.[3][5] This reduction in GABA levels can lead to neuroexcitatory effects, such as tremors and seizures.[3][4]



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General Toxicity Pathway of Hydrazine Derivatives

Physicochemical and Toxicological Data

Quantitative data for **n-Methylhydrazinecarboxamide** is not readily available in published literature. The following tables summarize the available information for **n-Methylhydrazinecarboxamide** and provide data for the related compound, Methyl Hydrazine, for reference.

Table 1: Physicochemical Properties of **n-Methylhydrazinecarboxamide**

Property	Value	Source
Chemical Formula	<chem>C2H7N3O</chem>	[1]
Molecular Weight	89.09 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	[1]
Solubility	Soluble in polar solvents	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Flash Point	Data not available	
Autoignition Temperature	Data not available	
Vapor Pressure	Data not available	
Specific Gravity	Data not available	
Flammability Limits	Data not available	

Table 2: Toxicological Data

Data Point	Value	Species	Route	Source
n-Methylhydrazinecarboxamide				
Acute Toxicity	Data not available			
Methyl Hydrazine (for reference)				
LD50	33 mg/kg	Rat	Oral	
LD50	12 mg/kg	Rabbit	Dermal	
LC50	56 ppm	Mouse	Inhalation	

Disclaimer: The toxicological data provided for Methyl Hydrazine is for a related compound and should be used for reference purposes only. The toxicity of **n-Methylhydrazinecarboxamide** has not been fully characterized.

Occupational Exposure Limits

Currently, there are no specific Occupational Exposure Limits (OELs) established for **n-Methylhydrazinecarboxamide** by major regulatory bodies such as OSHA, NIOSH, or ACGIH. Given the potential hazards associated with hydrazine compounds, it is recommended to handle **n-Methylhydrazinecarboxamide** with the assumption that it is a highly hazardous substance and to keep exposure to the lowest achievable level.

Experimental Protocols: Safe Handling and Storage

The following protocols are based on best practices for handling hazardous and reactive chemicals in a laboratory setting.

Engineering Controls

- Ventilation: All work with **n-Methylhydrazinecarboxamide**, especially when handling the solid form or creating solutions, must be conducted in a certified chemical fume hood to

minimize inhalation exposure.

- Isolation: Use of a glove box may be considered for procedures involving larger quantities or for extended operations to provide an additional layer of containment.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes and accidental contact.
- Gloves: Wear chemically resistant gloves, such as nitrile or neoprene. Double gloving is recommended. Gloves should be inspected before use and changed immediately if contaminated.
- Protective Clothing: A flame-resistant lab coat, long pants, and closed-toe shoes are required. An apron or coveralls may be necessary for larger-scale work.

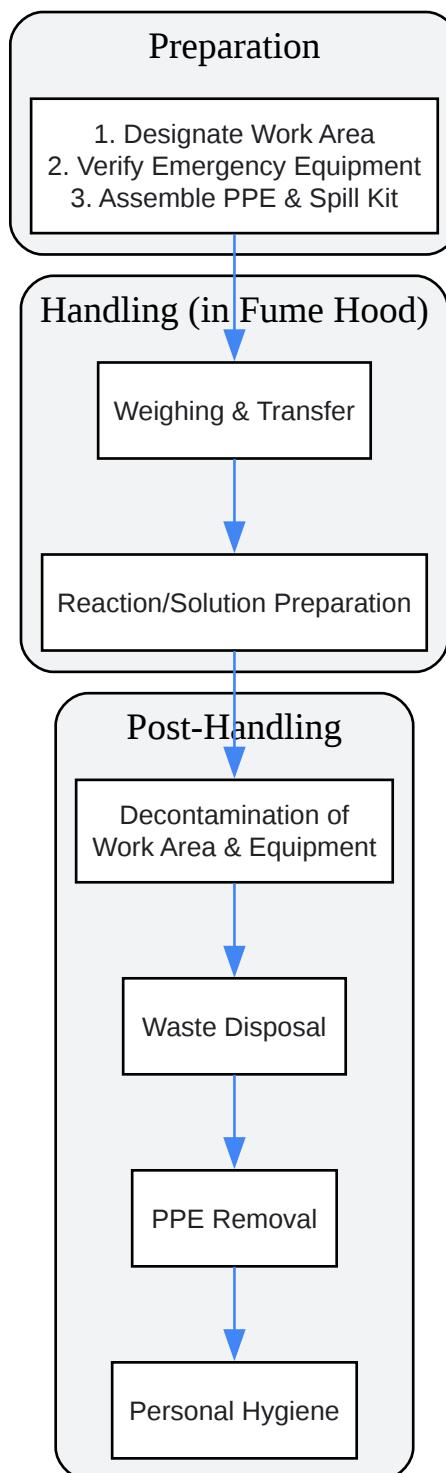
Handling Procedures

- Preparation:
 - Designate a specific area within the fume hood for handling **n-Methylhydrazinecarboxamide**.
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Have appropriate spill cleanup materials available.
 - Minimize the quantity of the chemical to be used.
- Weighing and Transfer (for solid form):
 - If possible, weigh the compound directly in the receiving vessel within the fume hood.
 - If an analytical balance outside the fume hood must be used, tare a sealed container, add the compound to the container inside the fume hood, seal it, and then weigh the sealed container.
 - Use a spatula for transfers and avoid creating dust.

- Dissolving and Reactions:
 - When dissolving the compound, add it slowly to the solvent with stirring.
 - Be aware of potential exothermic reactions, especially when mixing with other reactive substances.
 - Use appropriate reaction vessels and consider shielding for reactions with unknown potential.
- Post-Handling:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Properly label and store any unused material.
 - Remove and dispose of PPE in designated waste containers.
 - Wash hands thoroughly with soap and water after handling.

Storage

- Store **n-Methylhydrazinecarboxamide** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Consider storing in a secondary container to contain any potential leaks.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of n-Methylhydrazinecarboxamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1331183#safety-and-handling-precautions-for-n-methylhydrazinecarboxamide>

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